

Application Notes and Protocols for Quantifying Sucrose 6'-Phosphate in Plant Organs

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Compound of Interest

Compound Name: Sucrose 6'-phosphate

CAS No.: 4549-10-4

Cat. No.: B12803973

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Introduction and Background

Sucrose 6'-phosphate (S6P) is a key intermediate metabolite in the sucrose biosynthesis pathway in plants. It is formed from the reaction of UDP-glucose and fructose-6-phosphate, catalyzed by the enzyme sucrose-phosphate synthase (SPS). Subsequently, S6P is dephosphorylated by sucrose-phosphate phosphatase (SPP) to yield sucrose, the primary sugar transported throughout the plant to provide energy for growth and metabolism in non-photosynthetic tissues.^{[1][2]}

The concentration of S6P in plant cells is tightly regulated and reflects the capacity for sucrose synthesis. Therefore, quantifying S6P levels in different plant organs can provide valuable insights into carbon allocation, source-sink relationships, and the overall metabolic status of the plant. This information is crucial for agricultural research aimed at improving crop yield and for understanding plant responses to environmental stress. Furthermore, as sucrose metabolism is central to plant growth, understanding the dynamics of S6P can be relevant in the development of herbicides and plant growth regulators.

These application notes provide a detailed protocol for the quantification of **sucrose 6'-phosphate** in various plant organs using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific method for analyzing sugar phosphates.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation: Sucrose 6'-Phosphate and Sucrose Levels in Plant Tissues

The concentration of **sucrose 6'-phosphate** is generally low in plant tissues, as it is a transient intermediate. Its levels are influenced by the rates of its synthesis and breakdown. The following table provides representative data for sucrose concentrations in various plant organs, which can provide a physiological context for the expected low levels of S6P. Direct quantitative comparisons of S6P across different organs and species are not widely available in the literature, but levels are expected to correlate with sucrose synthesis activity.

Plant Species	Organ	Sucrose Concentration (μmol/g Fresh Weight)	Sucrose 6'-Phosphate (S6P) Concentration (nmol/g Fresh Weight) - Expected Range
Arabidopsis thaliana	Rosette Leaves	2 - 4 ^[6]	0.02 - 0.5 ^[7]
Roots	Lower than leaves	Lower than leaves	
Flowers	Variable	Expected to be present	
Triticum aestivum (Wheat)	Leaves	3 - 12 ^[6]	Higher in photosynthetically active leaves
Grains	High	Present during grain filling	
Fragaria (Strawberry)	Leaves	~30 ^[6]	Correlates with high sucrose synthesis
Cucumis melo (Melon)	Leaves	~10 ^[6]	Moderate levels expected

Note: S6P values are expected ranges based on the literature; actual concentrations can vary significantly depending on the plant species, developmental stage, and environmental conditions.

Experimental Protocols

Protocol 1: Extraction of Sucrose 6'-Phosphate from Plant Tissues

This protocol describes the extraction of polar metabolites, including S6P, from different plant organs.

Materials and Reagents:

- Plant tissue (leaves, roots, stems, flowers)
- Liquid nitrogen
- Pre-chilled mortar and pestle
- Extraction buffer: 80% (v/v) methanol, 20% (v/v) water, pre-chilled to -20°C
- Internal standard (e.g., ^{13}C -labeled **sucrose 6'-phosphate**)
- Microcentrifuge tubes
- Refrigerated microcentrifuge

Procedure:

- **Sample Collection and Freezing:** Harvest plant tissue of interest and immediately freeze it in liquid nitrogen to quench metabolic activity.
- **Grinding:** Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle.
- **Extraction:**
 - Transfer a known weight of the frozen powder (e.g., 50-100 mg) to a pre-chilled microcentrifuge tube.
 - Add 1 mL of pre-chilled 80% methanol.
 - Add the internal standard at a known concentration.
 - Vortex vigorously for 1 minute.
- **Incubation:** Incubate the mixture at -20°C for 2 hours to allow for complete extraction of polar metabolites.
- **Centrifugation:** Centrifuge the samples at 14,000 x g for 15 minutes at 4°C.
- **Supernatant Collection:** Carefully collect the supernatant, which contains the soluble metabolites, and transfer it to a new microcentrifuge tube.

- **Drying:** Dry the supernatant using a vacuum concentrator (e.g., SpeedVac) without heating.
- **Reconstitution:** Reconstitute the dried extract in a suitable volume (e.g., 100 μ L) of the initial mobile phase for LC-MS/MS analysis.
- **Final Centrifugation:** Centrifuge the reconstituted sample at 14,000 x g for 10 minutes at 4°C to pellet any insoluble material.
- **Analysis:** Transfer the clear supernatant to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Quantification of Sucrose 6'-Phosphate by LC-MS/MS

This protocol provides a general framework for the analysis of S6P using a liquid chromatography system coupled to a tandem mass spectrometer. The specific parameters may need to be optimized for the instrument used.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

LC Conditions (Example):

- **Column:** A column suitable for polar compound separation, such as a porous graphitic carbon (PGC) or hydrophilic interaction liquid chromatography (HILIC) column.[\[3\]](#)[\[4\]](#)
- **Mobile Phase A:** 10 mM ammonium acetate in water, pH 6.0
- **Mobile Phase B:** 90% acetonitrile / 10% water with 10 mM ammonium acetate, pH 6.0
- **Gradient:** A shallow gradient from high to low percentage of mobile phase B.
- **Flow Rate:** 0.2 - 0.4 mL/min
- **Column Temperature:** 30 - 40°C

- Injection Volume: 1 - 10 μL

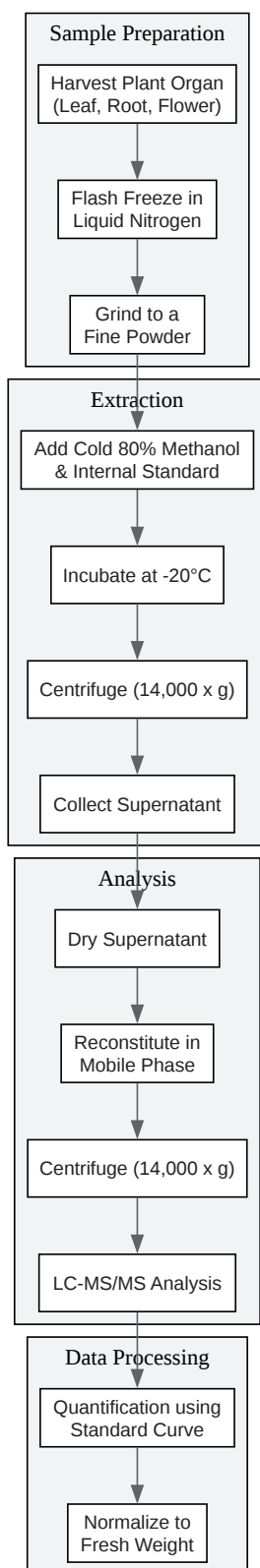
MS/MS Conditions (Example):

- Ionization Mode: Negative Electrospray Ionization (ESI-)
- Multiple Reaction Monitoring (MRM):
 - Parent Ion (m/z): 421.075 (for $[\text{M-H}]^-$ of S6P)
 - Fragment Ions (m/z): Monitor specific fragment ions for S6P (e.g., 79, 97 - phosphate-related fragments).
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum sensitivity.

Data Analysis:

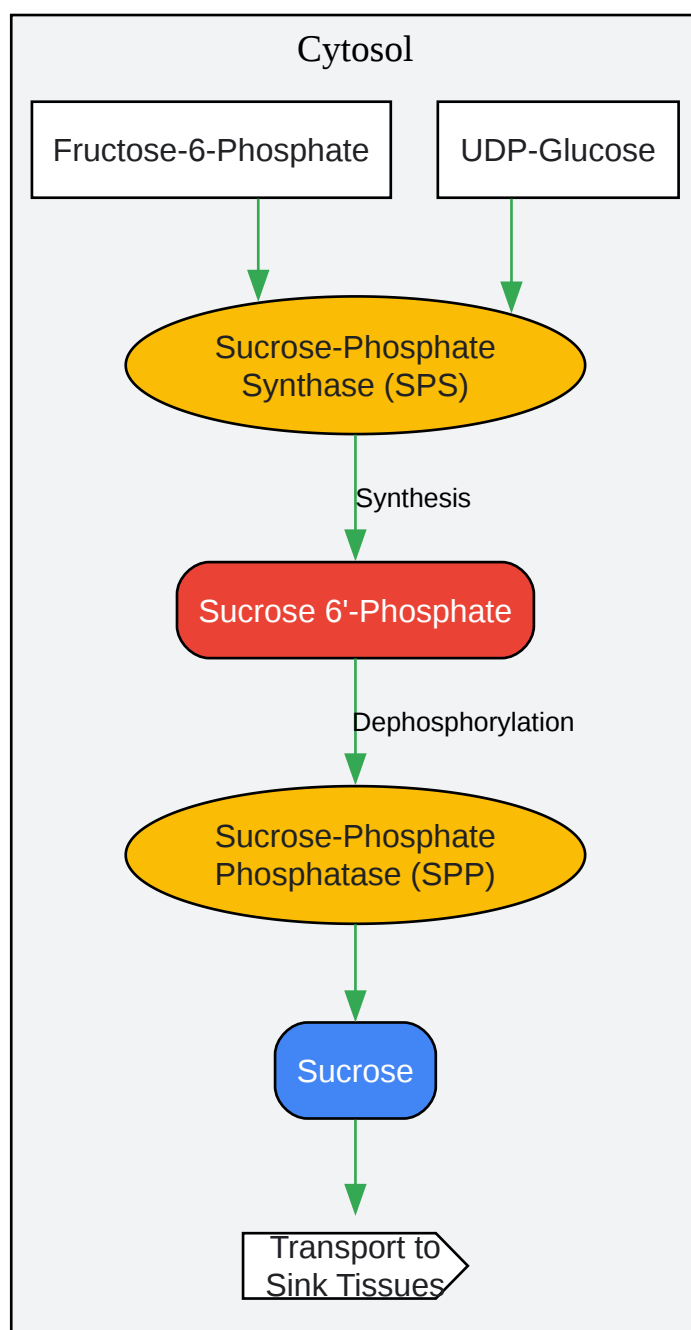
- Standard Curve: Prepare a standard curve using a certified **sucrose 6'-phosphate** standard at a range of concentrations.
- Quantification: Quantify the amount of S6P in the plant extracts by comparing the peak area of the analyte to the standard curve, normalized to the internal standard.
- Normalization: Express the final concentration as nmol/g of fresh weight of the plant tissue.

Mandatory Visualizations



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Experimental workflow for S6P quantification.



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Sucrose biosynthesis pathway in plants.

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